

Personal protective equipment for handling 4- Phenyl-1-butyne

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Compound of Interest

Compound Name: 4-Phenyl-1-butyne

Cat. No.: B098611

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Essential Safety and Handling Guide for 4- Phenyl-1-butyne

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **4-Phenyl-1-butyne**, including detailed operational procedures and disposal plans. Adherence to these protocols is critical for ensuring laboratory safety and minimizing risk.

Hazard Summary

4-Phenyl-1-butyne is a combustible liquid that can cause skin and serious eye irritation.[1][2] It may also cause respiratory irritation.[1] It is classified as a flammable liquid and vapor.[3] In case of fire, use dry sand, dry chemical, or alcohol-resistant foam to extinguish.[1]

Personal Protective Equipment (PPE)

A comprehensive personal protective equipment strategy is essential for personal safety. The following table summarizes the recommended PPE for handling **4-Phenyl-1-butyne**.

Protection Type	Recommended Equipment	Specifications and Rationale
Hand Protection	Chemical-resistant gloves	Neoprene or nitrile rubber gloves are recommended to prevent skin contact. [3] Always inspect gloves for integrity before use and replace them immediately if they become contaminated.
Eye Protection	Safety goggles or a face shield	Must be worn to protect against potential splashes. [4] Contact lenses should not be worn. [3]
Respiratory Protection	NIOSH-approved respirator	A respirator with organic vapor cartridges should be used if there is a risk of inhaling vapors, especially during heating or dissolution. [4] A dust mask type N95 may also be appropriate in certain situations.
Body Protection	Laboratory coat and long pants	A standard laboratory coat should be worn and kept fastened. Full-length pants and closed-toe shoes are mandatory to protect the skin. [4]

Operational Plan: Safe Handling Protocol

Adherence to a strict handling protocol is vital to minimize exposure risk.

1. Engineering Controls:

- All handling of **4-Phenyl-1-butyne**, including weighing and solution preparation, should be conducted within a certified chemical fume hood to control airborne vapors.[\[4\]](#)

- Provide local exhaust or general room ventilation.[3]
- Emergency eye wash fountains and safety showers should be available in the immediate vicinity of any potential exposure.[3]

2. Procedural Steps:

- Receiving and Storage:
 - Upon receipt, inspect the container for any damage or leaks.
 - Store in a cool, dry, and well-ventilated place away from heat, sparks, and open flames.[1]
 - Keep the container tightly closed.[1][3]
 - Incompatible with strong oxidizing agents.[1][5]
- Handling and Use:
 - Avoid all eye and skin contact and do not breathe vapor and mist.[3]
 - Use only non-sparking tools and take precautionary measures against static discharge.[3]
 - Ground/bond container and receiving equipment.[3]
 - When transferring, pour slowly to minimize splashing.
- Personal Hygiene:
 - Wash hands thoroughly with soap and water after handling the compound and before leaving the work area.[3][4]
 - Avoid eating, drinking, or smoking in the laboratory.[4]

3. Spill Management:

- In the event of a spill, evacuate the immediate area.

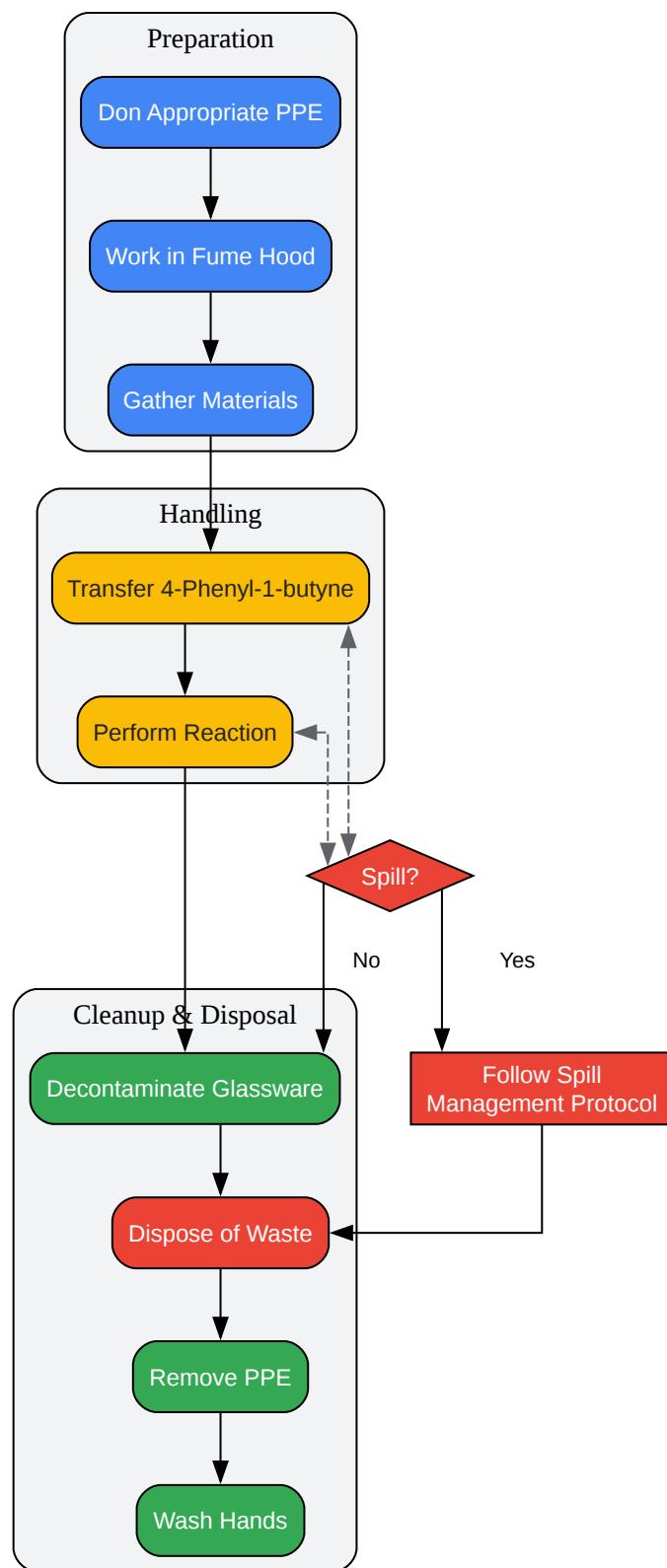
- Contain any spills with dikes or absorbents to prevent migration and entry into sewers or streams.[3]
- Clean up any spills as soon as possible, using an absorbent material to collect it.[3]
- Use only non-sparking tools for cleanup.[3]

Disposal Plan

Proper disposal of **4-Phenyl-1-butyne** and its containers is critical to prevent environmental contamination and ensure safety.

- Waste Collection:
 - Collect waste in a clearly labeled, sealed container designated for flammable organic waste.
- Contaminated Materials:
 - Used gloves, absorbent materials, and other contaminated disposable items should be placed in the same designated waste container.
- Disposal Method:
 - Dispose of contents and container to an approved waste disposal plant.[1] Incineration is a recommended method.[3]
 - Do not dispose of waste into the sewer.[3]
 - Handle empty containers with care because residual vapors are flammable.[3]

Experimental Workflow

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Caption: Workflow for Safely Handling **4-Phenyl-1-butyne**.

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References

- 1. WERCS Studio - Application Error [assets.thermofisher.com]
- 2. 4-Phenyl-1-butyne 97 16520-62-0 [sigmaaldrich.com]
- 3. gelest.com [gelest.com]
- 4. benchchem.com [benchchem.com]
- 5. 4-Phenyl-1-butyne, 98% 5 g | Buy Online | Thermo Scientific Alfa Aesar | Fisher Scientific [fishersci.co.uk]
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